

# (5-Chloro-2-methoxyphenyl)methanamine molecular structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (5-Chloro-2-methoxyphenyl)methanamine

Cat. No.: B183563

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## An In-depth Technical Guide on the Molecular Structure of (5-Chloro-2-methoxyphenyl)methanamine

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and analytical characterization of **(5-Chloro-2-methoxyphenyl)methanamine**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require detailed information on this compound.

## Molecular Identity and Physicochemical Properties

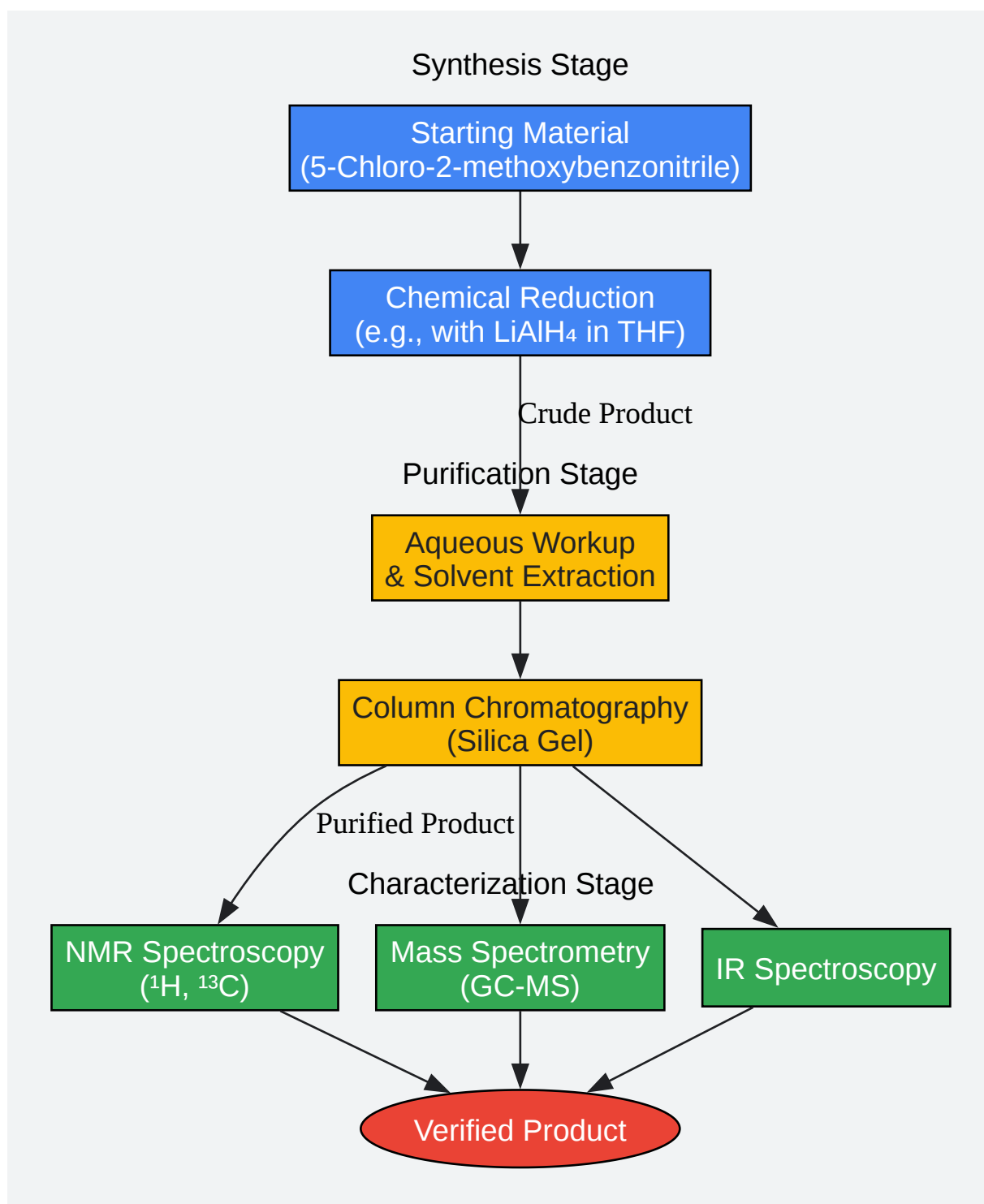
**(5-Chloro-2-methoxyphenyl)methanamine** is a substituted benzylamine derivative. Its core structure consists of a benzene ring substituted with a chlorine atom, a methoxy group, and an aminomethyl group. The hydrochloride salt is a common form for handling and storage.<sup>[1]</sup>

Identifier	Value	Source
IUPAC Name	(5-chloro-2-methoxyphenyl)methanamine	Inferred from hydrochloride salt[1]
CAS Number	181473-92-7	
Molecular Formula	C8H10ClNO	[1]
Molecular Weight	171.62 g/mol	Calculated from formula
InChI Key	OPBLMGOXNGWHTM-UHFFFAOYSA-N	[1] (for hydrochloride)
SMILES	<chem>COC1=C(C=C(C=C1)Cl)CN</chem>	Inferred from name

Note: Some identifiers are for the hydrochloride salt of the compound, as it is more commonly cataloged.[1]

## Molecular Structure Visualization

The two-dimensional chemical structure of **(5-Chloro-2-methoxyphenyl)methanamine** illustrates the connectivity of its atoms. The phenyl ring is substituted at positions 1, 2, and 5 with the aminomethyl, methoxy, and chloro groups, respectively.



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## References

- 1. (5-Chloro-2-methoxyphenyl)methanamine hydrochloride | 350480-55-6 [sigmaaldrich.com]
- To cite this document: BenchChem. [(5-Chloro-2-methoxyphenyl)methanamine molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183563#5-chloro-2-methoxyphenyl-methanamine-molecular-structure]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)